

Essential Safety and Operational Guide for Handling Suberoyl Chloride

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Compound of Interest

Compound Name: Suberoyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols, operational plans, and disposal information for the handling of **Suberoyl chloride** (also known as Octanedioyl dichloride). Adherence to these guidelines is essential to ensure personal safety and mitigate risks in the laboratory environment.

Suberoyl chloride is a corrosive and moisture-sensitive chemical that requires careful handling in a controlled setting. It can cause severe burns to the skin and eyes and is harmful if inhaled or ingested.^{[1][2][3]} This guide serves as a procedural resource for its safe use.

Chemical and Physical Properties

A summary of key quantitative data for **Suberoyl chloride** is provided below for easy reference.

Property	Value
Synonyms	Octanedioyl dichloride, Suberic acid dichloride[1][2]
CAS Number	10027-07-3[2]
Molecular Formula	C8H12Cl2O2[3][4]
Molecular Weight	211.08 g/mol [4]
Appearance	Clear, colorless to light yellow/brown liquid[1][3][4]
Boiling Point	147 °C @ 12 mmHg[4]
Flash Point	> 110 °C / > 230 °F[1][5]

Operational and Safety Plan

A systematic approach is crucial when working with **Suberoyl chloride**. The following sections detail the necessary engineering controls, personal protective equipment (PPE), handling procedures, and emergency responses.

Engineering Controls

Proper ventilation and emergency facilities are the first line of defense against exposure.

- Chemical Fume Hood: All handling of **Suberoyl chloride** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[1][6]
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible and in close proximity to the workstation.[1][2][6]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact with the chemical.

Body Part	Required PPE	Specification
Eyes/Face	Safety Goggles & Face Shield	Wear chemical safety goggles that comply with OSHA 29 CFR 1910.133 or European Standard EN166. [1] [2] A full-face shield is also recommended. [3] [7]
Skin	Chemical-Resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. [1] [8]
Protective Clothing	A lab coat, long-sleeved clothing, and an apron are required to prevent skin contact. [1] [8]	
Respiratory	Respirator (if needed)	Work should be performed in a fume hood. [1] If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA-approved respirator. [1] [6]

Step-by-Step Handling Protocol

- Preparation:
 - Before starting, ensure the chemical fume hood is functioning correctly.
 - Assemble all necessary equipment and reagents.
 - Confirm the location and operational status of the nearest safety shower and eyewash station.[\[1\]](#)
 - Put on all required PPE as detailed in the table above.
- Handling the Chemical:

- Keep the container of **Suberoyl chloride** tightly closed when not in use.[\[1\]](#)
- This material is moisture-sensitive; handle under an inert atmosphere (e.g., nitrogen) and take precautions to avoid any contact with water or moist air.[\[1\]](#)[\[2\]](#)[\[6\]](#) Incompatible materials include water, strong bases, alcohols, and oxidizing agents.[\[1\]](#)[\[8\]](#)
- Avoid breathing any vapors, mists, or gases.[\[1\]](#)
- Prevent all contact with eyes, skin, and clothing.[\[1\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area designated as a "Corrosives Area".[\[1\]](#)[\[2\]](#)[\[6\]](#)
 - Keep containers tightly sealed to protect from moisture.[\[1\]](#)[\[2\]](#)
 - Store away from incompatible materials.[\[1\]](#)

Emergency and Disposal Plans

Immediate and correct response to an exposure or spill is critical.

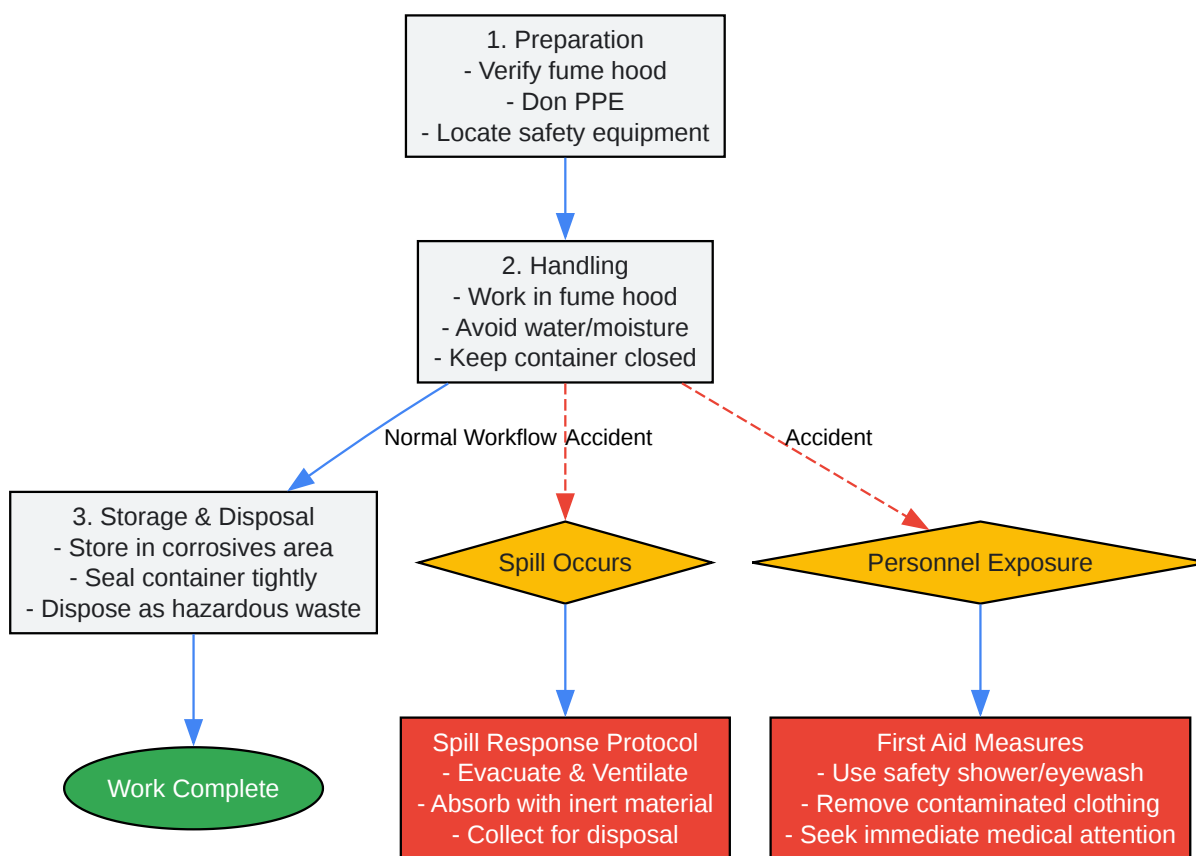
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
Skin Contact	Get medical aid immediately.[1] Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[1][2]
Inhalation	Remove from exposure and move to fresh air immediately. If breathing is difficult, administer oxygen. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2][8]

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, using the fume hood to contain vapors.[1]
- Contain: Wearing full PPE, cover the spill with a dry, inert absorbent material such as sand, dry lime, soda ash, or a universal binder.[1][2][8] Do not use water.[1][5]
- Collect: Carefully sweep or scoop the absorbed material into a suitable, closed container for disposal.[1][8]
- Decontaminate: Clean the spill area thoroughly.
- All waste containing **Suberoyl chloride** must be treated as hazardous.

- Dispose of waste in a designated, labeled, and sealed container.
- Waste disposal must be conducted through an approved waste disposal plant.[2][3][9]
- It is imperative to consult and comply with all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[2]

Safe Handling Workflow

The following diagram illustrates the logical flow for safely working with **Suberoyl chloride**, from initial preparation to final disposal, including emergency pathways.



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